

Swietemahalactone CAS number and chemical identifiers

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Compound of Interest

Compound Name: Swietemahalactone

Cat. No.: B12374289

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Swietemahalactone: A Technical Guide for Researchers

An In-depth Examination of the Chemical Identity, Biological Activity, and Experimental Protocols of a Novel Limonoid

Abstract

Swietemahalactone, a rearranged phragmalin-type limonoid isolated from *Swietenia mahagoni*, has emerged as a compound of interest for its significant biological activity. This technical guide provides a comprehensive overview of **Swietemahalactone**, focusing on its chemical identifiers, antibacterial properties, and relevant experimental methodologies. The information presented herein is intended to support researchers, scientists, and drug development professionals in their exploration of this promising natural product.

Chemical Identity

A clear identification of **Swietemahalactone** is fundamental for accurate research and development. The following table summarizes its key chemical identifiers.

Identifier	Value
CAS Number	1514669-21-6
Molecular Formula	C ₂₇ H ₃₀ O ₁₀
Molecular Weight	514.52 g/mol
PubChem CID	125114859
Synonyms	Swietemahalactone

Biological Activity

The primary biological activity reported for **Swietemahalactone** is its antibacterial effect, particularly against Gram-negative bacteria.

Antibacterial Activity

Swietemahalactone has demonstrated potent and selective antibacterial activity against *Escherichia coli*. This is a significant finding, as *E. coli* is a common pathogen responsible for a variety of infections.

Table 2.1: Antibacterial Activity of **Swietemahalactone** against *Escherichia coli*

Parameter	Result
Minimal Inhibitory Concentration (MIC)	0.01 µM

This data indicates the minimum concentration of **Swietemahalactone** required to inhibit the visible growth of *E. coli*.

Experimental Protocols

This section details the methodologies for key experiments related to the evaluation of **Swietemahalactone**'s biological activity.

Antibacterial Susceptibility Testing

This method provides a qualitative assessment of antibacterial activity.

Protocol:

- Prepare a standardized inoculum of the test bacterium (e.g., *E. coli*).
- Evenly spread the bacterial suspension onto the surface of a suitable agar medium (e.g., Mueller-Hinton agar).
- Impregnate sterile paper discs with a known concentration of **Swietemahalactone**.
- Place the discs onto the inoculated agar surface.
- Incubate the plates under appropriate conditions (e.g., 37°C for 18-24 hours).
- Measure the diameter of the zone of inhibition (the clear area around the disc where bacterial growth is inhibited).

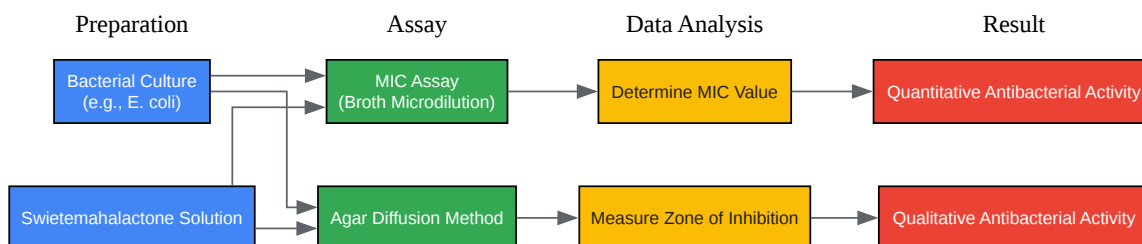
This method determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

Protocol (Broth Microdilution Method):

- Prepare a series of twofold dilutions of **Swietemahalactone** in a liquid growth medium in a 96-well microtiter plate.
- Inoculate each well with a standardized suspension of the test bacterium.
- Include a positive control (bacteria and medium without **Swietemahalactone**) and a negative control (medium only).
- Incubate the plate at the appropriate temperature and duration.
- Determine the MIC by visually inspecting for the lowest concentration that shows no turbidity (bacterial growth).

Workflow for Antibacterial Activity Assessment

The following diagram illustrates the general workflow for assessing the antibacterial activity of a compound like **Swietemahalactone**.



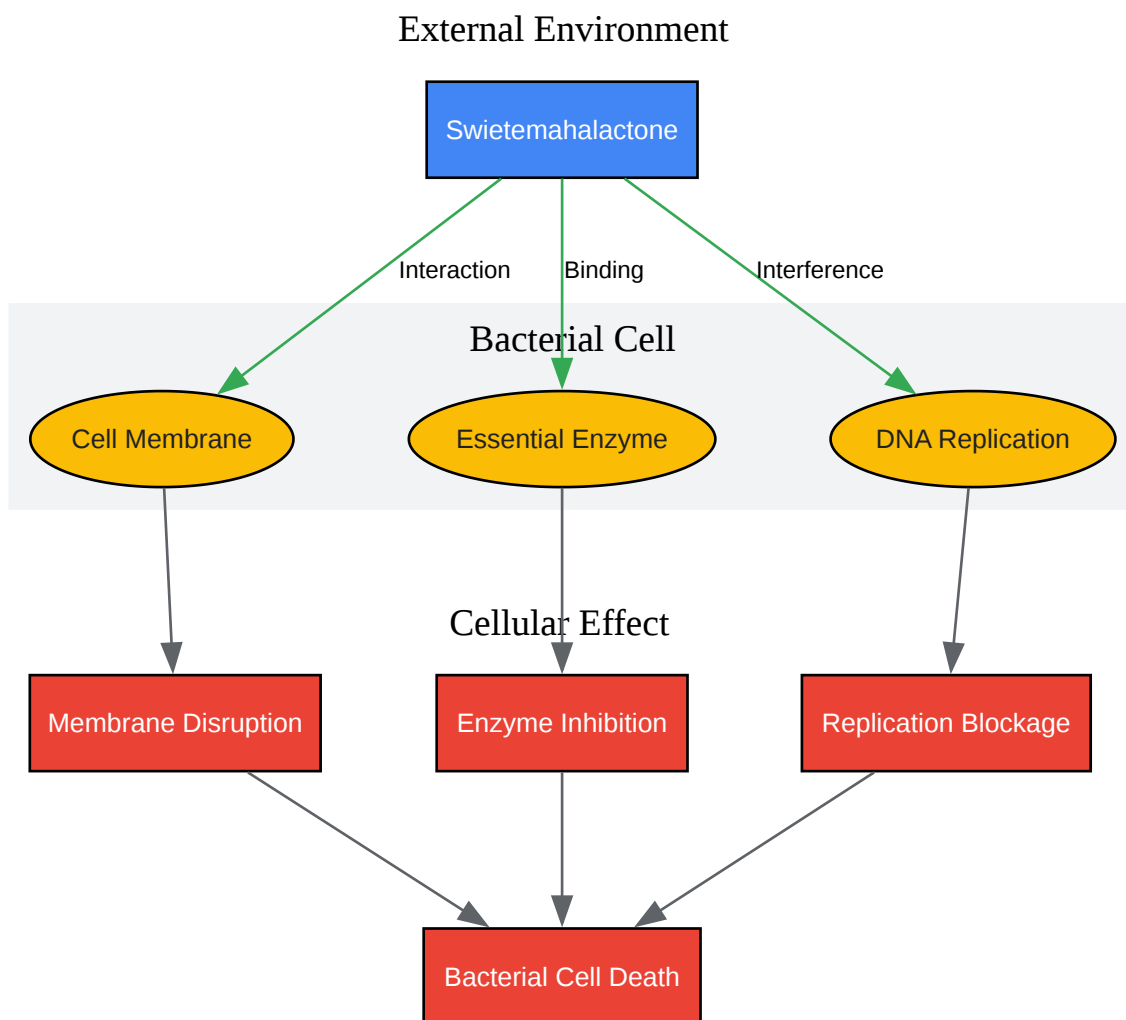
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Caption: Workflow for assessing antibacterial activity.

Signaling Pathways

Currently, there is a lack of specific information in the public domain regarding the signaling pathways modulated by **Swietemahalactone**. Research into the mechanism of action of phragmalin-type limonoids is ongoing. It is hypothesized that their antibacterial effects may be attributed to the disruption of bacterial cell membrane integrity or the inhibition of essential enzymes. Further investigation is required to elucidate the precise molecular targets and signaling cascades affected by **Swietemahalactone**.

The following diagram represents a hypothetical signaling pathway that could be investigated for its role in the antibacterial action of **Swietemahalactone**.



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Caption: Hypothetical antibacterial mechanisms of action.

Conclusion

Swietemahalactone is a novel natural product with demonstrated potent antibacterial activity against *E. coli*. This technical guide provides foundational information for researchers interested in further exploring its therapeutic potential. Future research should focus on elucidating its precise mechanism of action, investigating its activity against a broader spectrum of pathogens, and evaluating its potential for in vivo efficacy and safety. The detailed experimental protocols provided herein offer a starting point for such investigations.

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